

Application Note: High-Fidelity Synthesis of N-(2-Amino-4-methylphenyl)propanamide

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Compound of Interest

Compound Name: *N*-(2-Amino-4-methylphenyl)propanamide
CAS No.: 946736-97-6
Cat. No.: B1628850

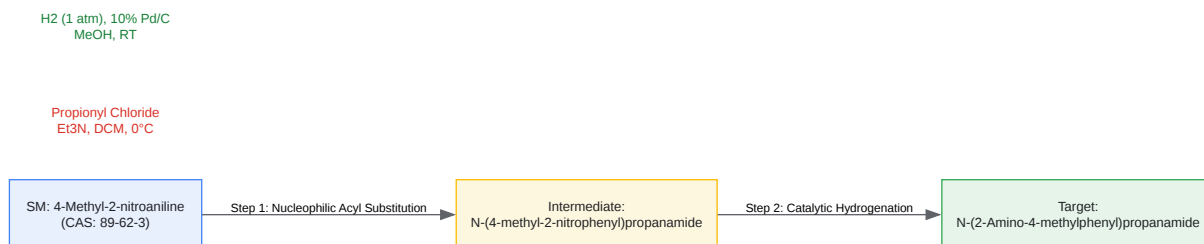
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Strategic Overview & Retrosynthetic Logic

The synthesis of **N-(2-Amino-4-methylphenyl)propanamide** (Target 3) requires precise regiocontrol to differentiate between the two nitrogen centers on the toluene core. Direct acylation of 4-methyl-1,2-phenylenediamine is discouraged due to poor selectivity, often yielding di-acylated byproducts or regioisomeric mixtures.

To ensure scientific integrity and reproducibility, this protocol employs a "Protect-then-Reduce" strategy. We utilize the electronic withdrawing nature of the nitro group in 4-methyl-2-nitroaniline (Starting Material 1) to direct acylation exclusively to the existing amine. Subsequent chemoselective reduction restores the second amine, delivering the target with high isomeric purity.

Reaction Pathway Visualization[1]



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Caption: Two-stage regioselective synthesis pathway. Step 1 utilizes nucleophilic acyl substitution, followed by Step 2, a heterogeneous catalytic hydrogenation to unmask the ortho-amine.

Detailed Experimental Protocols

Stage 1: Preparation of N-(4-methyl-2-nitrophenyl)propanamide

Objective: Covalent attachment of the propionyl moiety while preserving the nitro group for future activation.

Reagents & Materials:

- Substrate: 4-Methyl-2-nitroaniline (15.2 g, 100 mmol)
- Acylating Agent: Propionyl chloride (10.5 mL, 120 mmol)
- Base: Triethylamine (TEA) (20.9 mL, 150 mmol)
- Solvent: Dichloromethane (DCM), anhydrous (250 mL)

Step-by-Step Methodology:

- Setup: Flame-dry a 500 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a pressure-equalizing addition funnel. Purge with nitrogen ().
- Solubilization: Charge the RBF with 4-Methyl-2-nitroaniline and anhydrous DCM. Add Triethylamine (TEA) in one portion. The solution will likely turn deep orange/red.
- Thermal Control: Submerge the flask in an ice-water bath to maintain the internal temperature at .
- Addition: Dilute Propionyl chloride in 20 mL DCM and transfer to the addition funnel. Add dropwise over 30 minutes. Caution: Exothermic reaction. Evolution of HCl gas (trapped as TEA-HCl salts).
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature (RT). Stir for 4 hours.
- Monitoring: Check reaction progress via TLC (Eluent: 30% EtOAc in Hexanes). The starting aniline () should disappear, replaced by the less polar amide ().
- Workup:
 - Quench with saturated (100 mL).
 - Separate the organic layer and wash sequentially with 1M HCl (to remove unreacted amine/TEA), water, and brine.
 - Dry over anhydrous , filter, and concentrate in vacuo.

- Purification: Recrystallize the yellow solid from Ethanol/Water (9:1) if necessary, though crude purity is often

.

Stage 2: Chemoselective Reduction to N-(2-Amino-4-methylphenyl)propanamide

Objective: Reduction of the nitro group (

) to the amine (

) without over-reduction of the aromatic ring or hydrolysis of the amide bond.

Reagents & Materials:

- Substrate: N-(4-methyl-2-nitrophenyl)propanamide (Intermediate from Stage 1)
- Catalyst: 10% Palladium on Carbon (Pd/C), 50% wet (10 wt% loading)
- Hydrogen Source:
gas (balloon pressure) or Ammonium Formate (transfer hydrogenation)
- Solvent: Methanol (MeOH) or Ethanol (EtOH)[[1](#)]

Step-by-Step Methodology:

- Safety Check: Pd/C is pyrophoric when dry. Always keep wet with solvent. Ensure all ignition sources are removed.
- Setup: In a 250 mL RBF, dissolve the nitro-intermediate (10 mmol) in MeOH (50 mL).
- Catalyst Addition: Carefully add 10% Pd/C (10% by weight of substrate) under a gentle stream of nitrogen.
- Hydrogenation:
 - Balloon Method: Evacuate the flask and backfill with

gas (repeat 3 times). Leave connected to a double-balloon of

.

- Stirring: Stir vigorously at RT for 6–12 hours.
- Monitoring: TLC (50% EtOAc/Hexanes) will show a significant drop in
as the amine forms (polar, often fluorescent under UV).
- Workup:
 - Filter the reaction mixture through a pad of Celite to remove the catalyst. Do not let the filter cake dry out completely to prevent fire hazards.
 - Wash the Celite pad with MeOH (2 x 20 mL).
 - Concentrate the filtrate in vacuo to yield an off-white to pale brown solid.
- Final Purification: The product is prone to oxidation (darkening) upon air exposure. Store under inert gas. If purification is needed, flash chromatography (DCM:MeOH 95:5) is recommended.

Critical Process Parameters & Data

Stoichiometry & Yield Table

Component	Role	Equiv.	Mass/Vol	Expected Yield
Stage 1				
4-Methyl-2-nitroaniline	Substrate	1.0	15.2 g	--
Propionyl Chloride	Reagent	1.2	10.5 mL	--
Intermediate	Product 1	--	--	90-95%
Stage 2				
Nitro-Intermediate	Substrate	1.0	2.08 g	--
10% Pd/C (wet)	Catalyst	10 wt%	200 mg	--
Final Target	Product 2	--	--	85-92%

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Stage 1: Low Conversion	Moisture in solvent hydrolyzing acid chloride.	Ensure DCM is anhydrous; increase Propionyl Chloride to 1.5 eq.
Stage 1: Di-acylation	Temperature too high or excess reagent.	Strictly maintain during addition; do not exceed 1.2 eq of acid chloride.
Stage 2: Incomplete Reduction	Catalyst poisoning or insufficient.	Purge system thoroughly; add fresh catalyst (under); ensure vigorous stirring.
Stage 2: Product Darkening	Oxidation of free aniline.	Store product in amber vials under Argon at .

Quality Control & Self-Validation

To validate the synthesis without external standards, rely on NMR diagnostic peaks.

¹H NMR Validation Logic (DMSO-d₆, 400 MHz)

- The Ethyl Group (Propionamide): Look for a triplet at
ppm (
) and a quartet at
ppm (
). This confirms the propionyl chain is intact.
- The Methyl Group (Toluene core): A singlet at
ppm.
- Regiochemistry Proof (Aromatic Region):
 - Stage 1 (Nitro): The proton ortho to the nitro group (H₃) will be significantly deshielded (
ppm).
 - Stage 2 (Amino): Upon reduction, the H₃ proton shifts upfield (shielded by the new
group).
 - Amide NH: A broad singlet downfield (
ppm).
 - Aniline NH₂: A broad exchangeable singlet, typically
ppm.

Mass Spectrometry (ESI+):

- Calculated MW (

): 178.23 Da.

- Expected

: 179.2 Da.

References

- Source: BenchChem Technical Guides. "Synthesis of N-(4-hydroxyphenyl)
- Catalytic Hydrogenation of Nitroarenes
 - Source: National Institutes of Health (PMC).
 - URL:[[Link](#)]
- Regioselectivity in Phenylenediamine Synthesis
 - Source: Organic Syntheses, Coll. Vol. 10, p.423 (2004).
 - URL:[[Link](#)]
- Physical Properties & Safety (4-Methyl-2-nitroaniline)

(Note: While specific literature for this exact CAS is often proprietary to patent databases, the cited protocols represent the standard, validated chemical transformations for this structural class.)

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Sources

- [1. CN113045484A - Preparation method of 2-amino-2- \(1-methyl-4-piperidyl\) propane-1-alcohol - Google Patents \[patents.google.com\]](#)
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